

Application Notes and Protocols for Isoguvacine Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Isoguvacine Hydrochloride*

Cat. No.: *B1206775*

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Introduction

Isoguvacine hydrochloride is a potent and selective agonist for the γ -aminobutyric acid type A (GABAA) receptor.[1] As a structural analogue of GABA, it is a valuable pharmacological tool for studying the GABAergic system, which plays a crucial role in regulating neuronal excitability throughout the central nervous system.[2] Isoguvacine's activity at GABAA receptors makes it relevant in research areas such as epilepsy, anxiety, and other neurological disorders.[3] Proper preparation of **Isoguvacine Hydrochloride** stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Isoguvacine Hydrochloride** solutions.

Chemical Properties

A summary of the key chemical properties of **Isoguvacine Hydrochloride** is presented below.

Property	Value
Molecular Formula	C ₆ H ₉ NO ₂ · HCl
Molecular Weight	163.6 g/mol [4]
CAS Number	68547-97-7[4]
Appearance	White to off-white crystalline solid[1][5]
Purity	≥95% to ≥99% (varies by supplier)[3][4][5]

Solubility Data

Isoguvacine Hydrochloride exhibits good solubility in aqueous solutions. The choice of solvent will depend on the experimental requirements. It is important to note that batch-specific molecular weights may vary slightly, which can affect the solvent volumes required for precise concentrations.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	100 mg/mL	611.2 mM	Solutions in water are stable, but refrigeration is recommended if not used immediately.
DMSO	1 - 20 mg/mL[1][3][5]	~6.1 - 122.2 mM	Sonication is recommended to aid dissolution.[1]
PBS (pH 7.2)	10 mg/mL[3][5]	~61.1 mM	Aqueous solutions in PBS should ideally be prepared fresh.[5]

Experimental Protocols

Safety Precautions

Before handling **Isoguvacine Hydrochloride**, it is crucial to review the Safety Data Sheet (SDS). The compound can cause skin and serious eye irritation.[6]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.[6][7]
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[6]
- First Aid:
 - Skin Contact: Wash the affected area with plenty of soap and water.[7] If irritation persists, seek medical attention.[6]
 - Eye Contact: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6][7]
 - Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[7]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7]

Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **Isoguvacine Hydrochloride** in water.

Materials:

- **Isoguvacine Hydrochloride** powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance

- Appropriate volumetric flask (e.g., 10 mL)
- Spatula
- Vortex mixer or magnetic stirrer
- Sterile microcentrifuge tubes or cryovials for aliquoting

Procedure:

- Calculate the required mass:
 - For a 100 mM solution in 10 mL of water:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 163.6 \text{ g/mol} \times 1000 \text{ mg/g} = 16.36 \text{ mg}$
- Weigh the **Isoguvacine Hydrochloride**:
 - Carefully weigh out 16.36 mg of **Isoguvacine Hydrochloride** powder using an analytical balance.
- Dissolve the powder:
 - Transfer the weighed powder to the 10 mL volumetric flask.
 - Add approximately 7-8 mL of sterile water.
 - Gently swirl the flask to begin dissolving the powder.
 - Use a vortex mixer or magnetic stirrer to ensure the powder is completely dissolved. Sonication can be used to aid dissolution if necessary.[\[1\]](#)
- Adjust the final volume:
 - Once the solid is fully dissolved, add sterile water to bring the final volume to the 10 mL mark on the volumetric flask.

- Mix thoroughly:
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquot and store:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles.[\[8\]](#)
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.

Storage and Stability

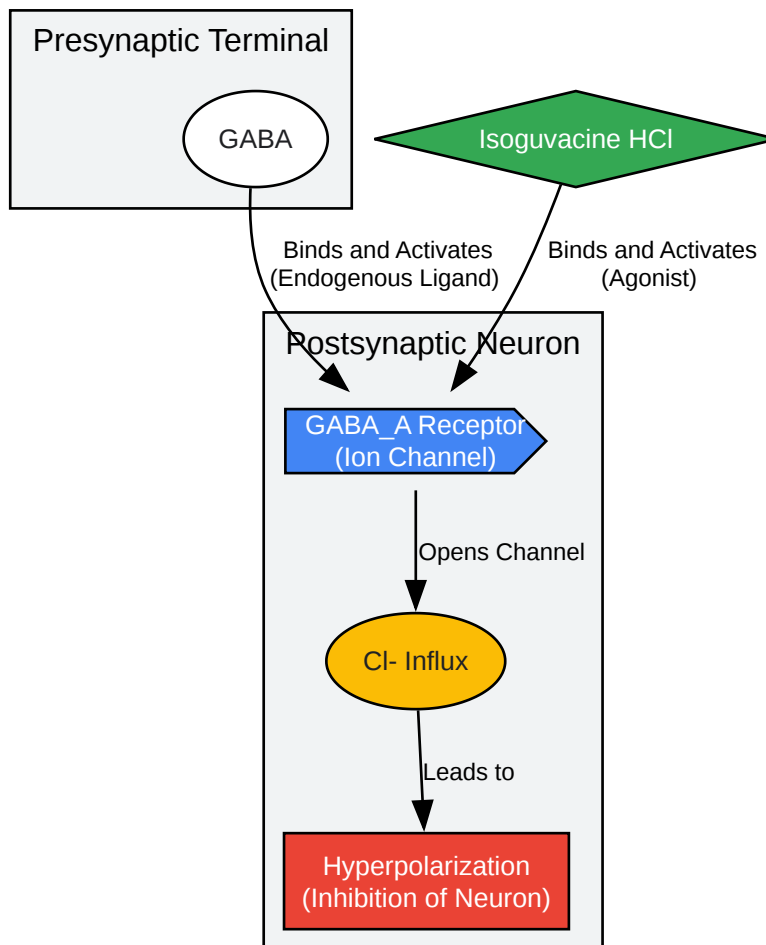
Proper storage of **Isoguvacine Hydrochloride**, both in solid form and as stock solutions, is essential to maintain its activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	Room Temperature or -20°C[1][3]	Up to 3-4 years[1][3][5]	Store in a dry, tightly sealed container.
Aqueous Stock Solution	-20°C or -80°C[1][4][8]	1 to 12 months	For short-term storage, 4°C for up to one week may be acceptable.[1] Avoid repeated freeze-thaw cycles.[8] It is recommended to prepare fresh solutions or use within one month when stored at -20°C.[4] For longer-term storage, -80°C is preferred.[1]
DMSO Stock Solution	-80°C[1][8]	Up to 1 year[1]	Aliquoting is highly recommended to prevent degradation from repeated freeze-thaw cycles.[8]

Diagrams

Isoguvacine Hydrochloride as a GABAA Receptor Agonist

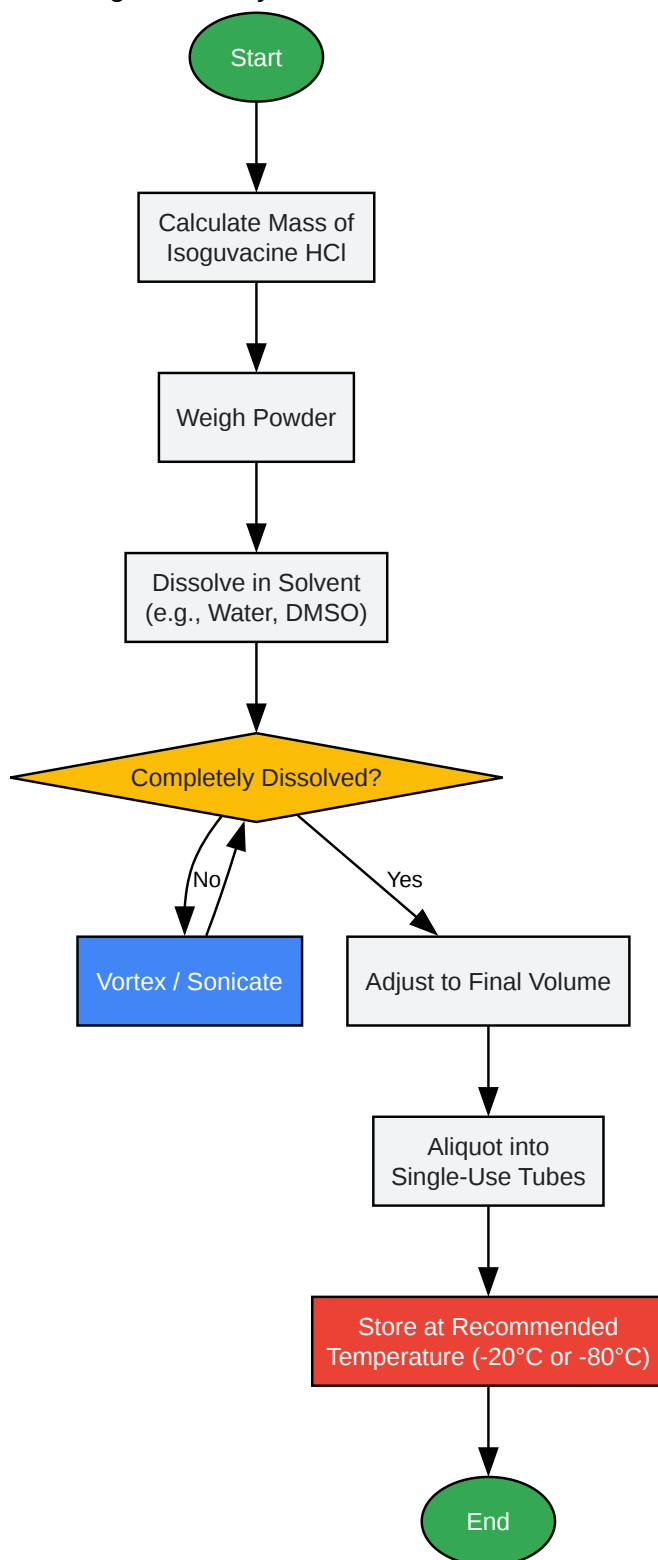
Isoguvacine Hydrochloride Signaling Pathway

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Caption: Mechanism of action of **Isoguvacine Hydrochloride** at the GABA_A receptor.

Experimental Workflow for Stock Solution Preparation

Workflow for Isoguvacine Hydrochloride Stock Solution Preparation

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Caption: A step-by-step workflow for the preparation of **Isoguvacine Hydrochloride** stock solutions.

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